

strobilurin fungicide QoI complex III inhibitor

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Trifloxystrobin

CAS No.: 141517-21-7

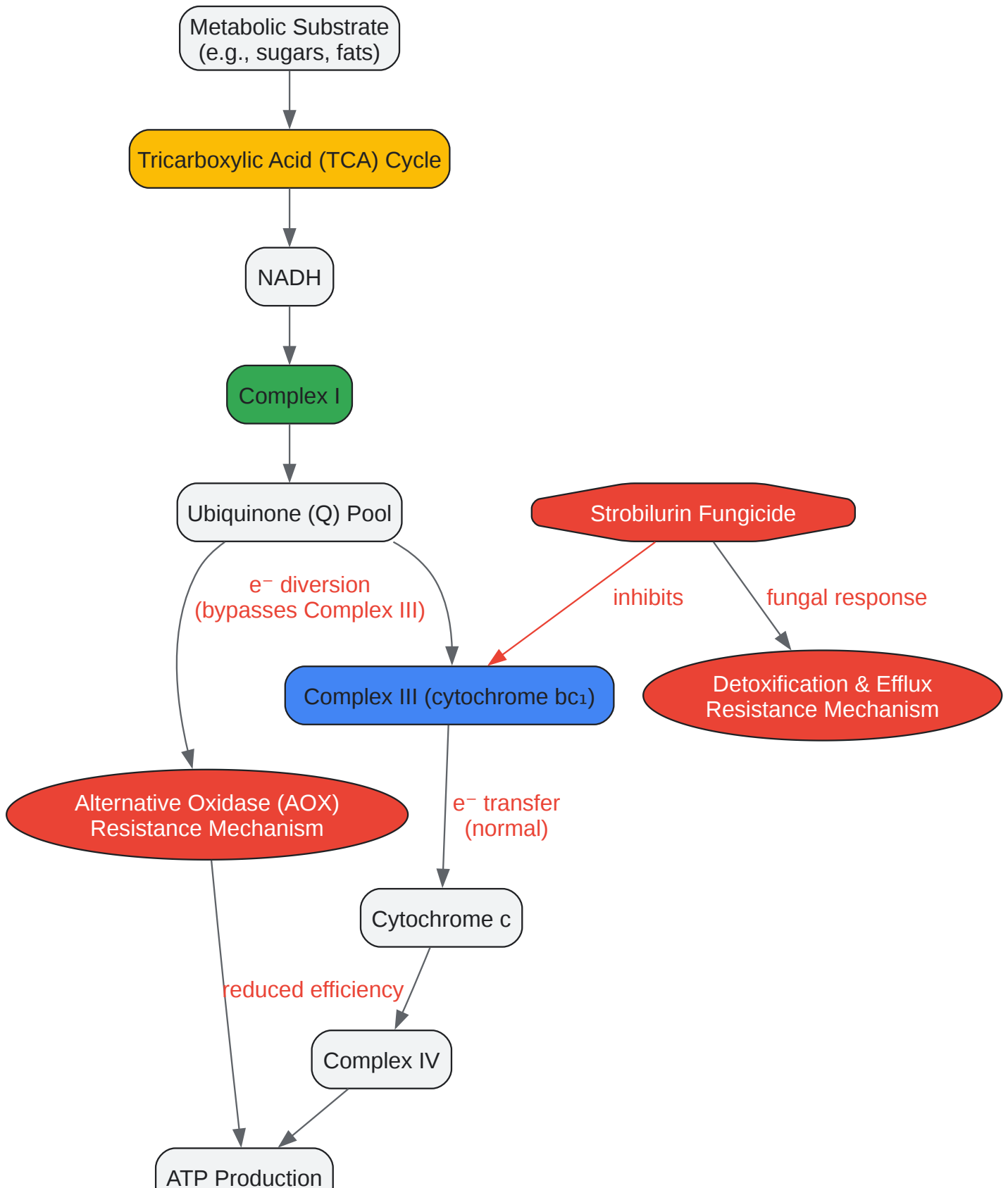
Cat. No.: S545845

Get Quote

Strobilurin Fungicides: A Technical Overview

Strobilurins, also known as **Quinone outside Inhibitors (QoIs)**, are a major class of fungicides widely used in agriculture. Their name derives from the natural antifungal compounds first isolated from the wood-rotting mushroom *Strobilurus tenacellus* [1] [2]. Since the introduction of the first synthetic strobilurin, **azoxystrobin**, in 1996, this group has become a cornerstone of modern crop protection, accounting for a significant portion of the global fungicide market [3] [4] [1].

Core Mechanism of Action These fungicides share a highly specific mode of action. They inhibit mitochondrial respiration in fungal cells by binding to the **Qo site (quinone outer site) of cytochrome b** in the cytochrome *bc₁* complex (Complex III) [5] [6] [2]. This binding blocks electron transfer between cytochrome b and cytochrome *c₁*, which disrupts cellular energy production by inhibiting adenosine triphosphate (ATP) synthesis via oxidative phosphorylation [3] [2]. The following diagram illustrates this process and the primary fungal resistance pathways.



Click to download full resolution via product page

Diagram 1: Strobilurin fungicides inhibit mitochondrial Complex III, blocking ATP production. Fungi can resist via Alternative Oxidase (AOX) to bypass inhibition, or through detoxification and efflux mechanisms.

Key Resistance Mechanisms in Fungi

The high specificity of strobilurins makes them extremely effective but also renders them susceptible to resistance development. Major resistance mechanisms identified in fungal pathogens are summarized below.

Table 1: Key Mechanisms of Fungal Resistance to Strobilurin Fungicides

Mechanism	Genetic Basis / Key Feature	Functional Consequence	Example Pathogens
Target-Site Mutation (G143A) [7]	Single nucleotide change in cytochrome <i>b</i> gene; glycine to alanine substitution at position 143 [6] [7].	Vastly reduces fungicide binding; leads to qualitative (complete) control failure [2] [7].	<i>Blumeria graminis</i> , <i>Plasmopara viticola</i> [7].
Alternative Oxidase (AOX) Pathway [5]	Upregulation of the AOX gene, enabling a cyanide-resistant respiratory pathway [5].	Bypasses the blocked Complex III, allowing limited electron flow and ATP production [5].	<i>Moniliophthora perniciosa</i> [5].
Efflux Pumps & Detoxification [5]	Upregulation of genes encoding efflux transporters and detoxifying enzymes (e.g., cytochrome P450s) [5].	Reduces intracellular fungicide concentration and alleviates oxidative stress [5].	<i>Plasmopara viticola</i> , <i>Colletotrichum gloeosporioides</i> [5].
Metabolic Reprogramming [5]	Transcriptional changes favoring catabolic pathways (glyoxylate cycle, fatty acid	Compensates for reduced ATP production	<i>Moniliophthora perniciosa</i> [5].

Mechanism	Genetic Basis / Key Feature	Functional Consequence	Example Pathogens
	degradation) while repressing anabolism [5].	by utilizing alternative energy sources [5].	

Strobilurin Properties and Environmental Fate

Strobilurins can be degraded through both biotic (microbial) and abiotic processes. Understanding their environmental behavior is crucial for assessing their ecotoxicity and developing remediation strategies.

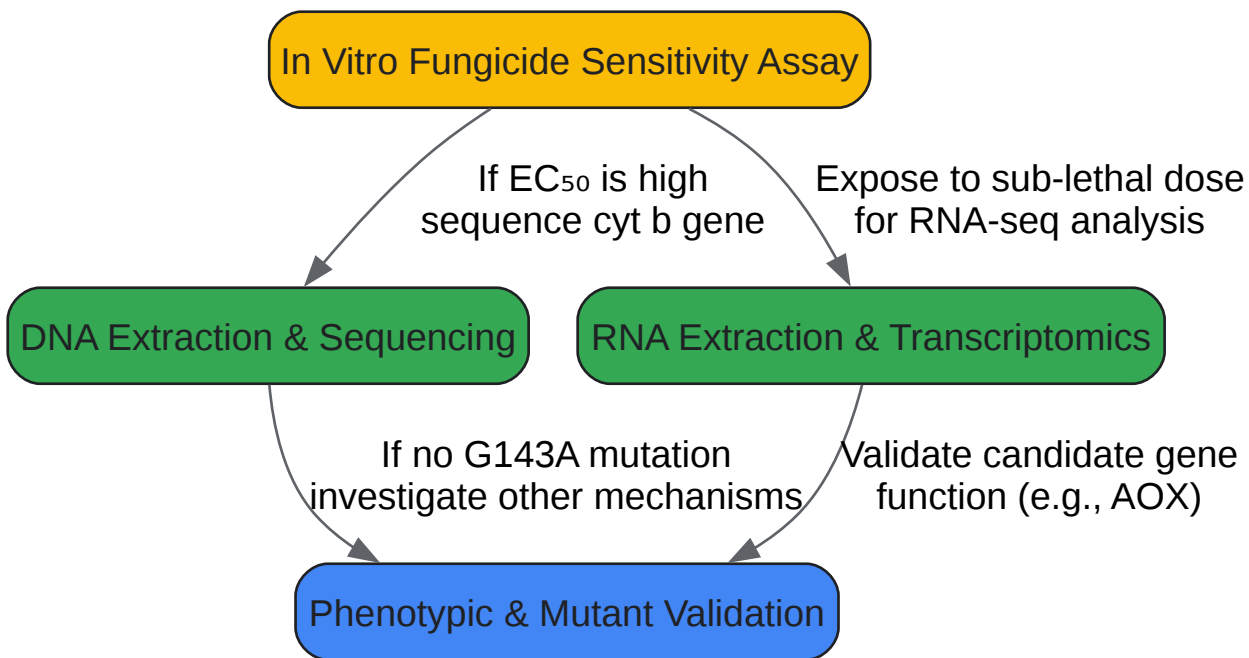
Table 2: Characteristics and Degradation of Selected Strobilurin Fungicides

Fungicide	Key Characteristics	Primary Degradation Pathways & Key Metabolites	Environmental Notes
-----------	---------------------	--	---------------------

| **Azoxystrobin** [3] | Broad-spectrum; some systemic movement; frequently detected in food and environment [3] [2]. | **Photolysis**: Major pathway. Metabolite: R234886 [3]. **Hydrolysis**: Ester moiety cleavage, faster under alkaline conditions [3]. **Biodegradation**: By bacterial genera (*Bacillus*, *Pseudomonas*, etc.) [3]. | Low solubility; hydrolytically stable; potential risk to aquatic and soil organisms [3]. | | **Pyraclostrobin** [3] | - | Dissipation is faster in wet, sludge-amended soil. Degrades more rapidly in water via UV photolysis than sunlight [3]. | - | | **Trifloxystrobin** [3] | - | **Photolysis** is the main degradation pathway in the field. **Trifloxystrobin** acid is a key metabolite found in soil [3]. | - | | **Kresoxim-methyl** [3] | - | Readily forms **acid metabolites** in aqueous conditions. Degradation rate is significantly influenced by temperature, pH, and light [3]. | - |

A Framework for Investigating Strobilurin Resistance

While the search results do not contain step-by-step laboratory manuals, they provide a framework for the key methodologies used in resistance studies. The general workflow for such an investigation is shown below.



[Click to download full resolution via product page](#)

Diagram 2: An experimental workflow for elucidating strobilurin resistance mechanisms in fungi, integrating phenotypic assays with genomic and transcriptomic analyses.

Based on this framework, here are the core methodological approaches:

- **In Vitro Sensitivity Assay:** This is the first step to confirm reduced sensitivity. The standard method involves cultivating fungal isolates on agar plates amended with a serial dilution of the strobilurin fungicide (e.g., azoxystrobin). The effective concentration that inhibits growth by 50% (**EC₅₀**) is then calculated and compared to that of known sensitive isolates [5]. This phenotypic screening guides subsequent genetic investigations.
- **Molecular Analysis of Resistance:**
 - **Cytochrome b Gene Sequencing:** DNA is extracted from fungal mycelia, and the cytochrome *b* gene is amplified via PCR and sequenced. This analysis specifically checks for the presence of single nucleotide polymorphisms (SNPs) known to confer resistance, primarily the **G143A** mutation, but also **F129L** and **G137R** [5] [7].
 - **Transcriptomic Profiling:** To investigate non-target-site resistance (e.g., AOX, efflux pumps), researchers conduct RNA sequencing (RNA-seq). Mycelia are exposed to a sub-lethal dose of the fungicide, and RNA is extracted at multiple time points. The resulting transcriptome data is analyzed to identify **differentially expressed genes (DEGs)** related to detoxification, stress response, and metabolic pathways, providing a systems-level view of the fungal response [5].
- **Validation of Resistance Mechanisms:** Hypotheses generated from sequencing data require functional validation. For example, the role of a upregulated AOX gene can be tested by comparing

the sensitivity of wild-type and AOX-inhibited fungi to strobilurins. Similarly, the emergence of resistant mutants through long-term exposure can be studied, and their genomes can be sequenced to identify novel mutations in regulatory genes [5].

Conclusion

Strobilurin fungicides are critically important QoI inhibitors whose high efficacy is challenged by their high resistance risk. The core scientific knowledge and experimental framework provided should equip you to delve deeper into this area. To obtain the specific, detailed laboratory protocols you need, I suggest you:

- **Consult Primary Literature:** Search specialized scientific databases (e.g., PubMed, Google Scholar) using keywords from the methodologies described above, such as "fungal EC50 assay protocol," "cytochrome b gene sequencing from fungi," or "RNA-seq from fungicide-treated mycelia."
- **Reference Technical Guides:** Check the websites of organizations like the **Fungicide Resistance Action Committee (FRAC)**, which provides detailed guidelines on monitoring and managing resistance [7].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Strobilurin [en.wikipedia.org]
2. QoI (Strobilurin) Fungicides: Benefits and Risks [apsnet.org]
3. An Overview of Strobilurin Fungicide Degradation:Current ... [pmc.ncbi.nlm.nih.gov]
4. Strobilurin Fungicide Market - Global Forecast 2025-2032 [researchandmarkets.com]
5. Unveiling molecular mechanisms of strobilurin resistance in ... [pmc.ncbi.nlm.nih.gov]
6. Understanding Strobilurin Fungicides (FRAC group 11) in 2015 [plant-pest-advisory.rutgers.edu]
7. QoI Fungicides [frac.info]

To cite this document: Smolecule. [strobilurin fungicide QoI complex III inhibitor]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b545845#strobilurin-fungicide-qoi-complex-iii-inhibitor>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com